

Application Notes & Protocols: Pulse Shape Discrimination with NaI(Tl) Scintillators

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Compound of Interest

Compound Name: Sodium;thallium

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Audience: Researchers, scientists, and drug development professionals.

Introduction and Application Notes

Thallium-doped Sodium Iodide, NaI(Tl), is one of the most widely used scintillation materials for gamma-ray spectroscopy, prized for its high light output and excellent energy resolution. While traditionally not known for pulse shape discrimination (PSD), a technique to differentiate particle types based on the shape of their light pulse, PSD in NaI(Tl) is feasible and valuable for specific applications. This is particularly relevant in mixed-field radiation environments where gamma-rays must be distinguished from neutrons or alpha particles.

The scintillation mechanism in NaI(Tl) produces light pulses whose shapes are dependent on the type of interacting particle. Generally, interactions with heavier, more densely ionizing particles like nuclear recoils (from neutrons) or alpha particles result in a faster signal decay time compared to interactions with lighter particles like electrons (from gamma-ray interactions). This subtle difference in the timing profile of the scintillation light allows for particle discrimination.

However, applying PSD techniques to NaI(Tl) can be challenging, especially at low energies where the pulse shapes are less distinct. Despite these challenges, successful discrimination has been demonstrated, significantly improving the signal-to-noise ratio in applications such as dark matter searches and neutron detection.

Key Applications:

- **Dark Matter Direct Detection:** PSD is used to reject background events from gamma-rays and beta particles, which mimic the signals expected from Weakly Interacting Massive Particles (WIMPs).
- **Neutron Detection in Mixed Gamma Fields:** In fields of nuclear security and reactor monitoring, PSD helps to isolate neutron signals from a high-gamma background.
- **Medical and Pharmaceutical Research:** In the context of drug development, particularly with radiopharmaceuticals, distinguishing between different types of radiation (e.g., alpha vs. gamma) can be crucial for dosimetry and understanding therapeutic efficacy.

Principle of Pulse Shape Discrimination in NaI(Tl)

The ability to perform PSD in NaI(Tl) stems from the different scintillation decay times for various particles. The primary, slow decay component of NaI(Tl) is approximately 239-250 ns at room temperature. However, interactions with different particles populate the luminescent centers in slightly different ways, leading to variations in the pulse shape. Nuclear recoils, for instance, tend to produce pulses with a faster rising edge and a shorter decay time compared to electron recoils from gamma interactions.

Several algorithms can be employed to quantify this shape difference, with the Charge Integration Method being one of the most common and robust techniques.

The Charge Integration Method

This method involves integrating the charge (the area under the pulse) over two different time windows: a "short" or "prompt" window capturing the initial part of the pulse, and a "total" window that encompasses the entire pulse, including its long tail.

A PSD parameter is then calculated as the ratio of the charge in the tail of the pulse to the total charge:

$$\text{PSD Parameter} = (\text{Charge in Tail Window}) / (\text{Charge in Total Window})$$

Particles with a faster decay (e.g., nuclear recoils) will have a smaller proportion of their total light in the tail of the pulse, resulting in a lower PSD parameter. Conversely, particles with a slower decay (e.g., electrons) will have a larger fraction of light in the tail, yielding a higher PSD

parameter. By plotting this PSD parameter against the total energy of the event, distinct bands corresponding to different particle types can be visualized.

Quantitative Data

The effectiveness of PSD is highly dependent on the scintillator's properties and the energy of the interaction.

Table 1: Scintillation Properties of NaI(Tl)

Property	Value	Reference
Primary Decay Time	~250 ns	
Light Yield	~40,000 photons/MeV	
Wavelength of Max. Emission	415 nm	
Density	3.67 g/cm ³	

Table 2: Typical PSD Performance Metrics

The quality of separation between two particle populations is quantified by the Figure of Merit (FOM).

Parameter	Description	Formula
Figure of Merit (FOM)	A measure of the separation between the distribution peaks of two particle types. A higher FOM indicates better separation. An FOM > 1.27 is generally considered adequate.	$\text{FOM} = \text{Separation} / (\text{FWHM}_1 + \text{FWHM}_2)$

Where "Separation" is the distance between the centers of the two Gaussian peaks, and FWHM is the Full Width at Half Maximum of each peak in the PSD parameter distribution.

Experimental Protocols

Protocol 1: Experimental Setup and Data Acquisition

This protocol outlines the necessary steps to acquire raw pulse data suitable for PSD analysis.

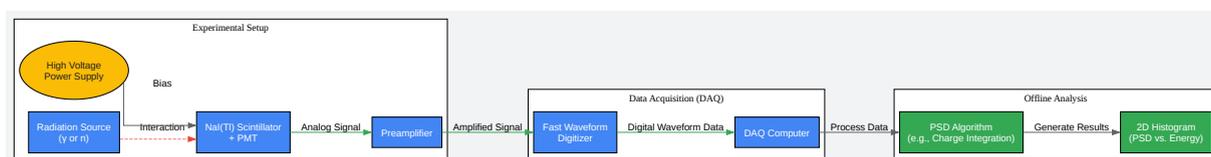
Materials and Equipment:

- NaI(Tl) scintillator crystal coupled to a Photomultiplier Tube (PMT).
- High Voltage (HV) power supply for the PMT.
- Preamplifier.
- Fast waveform digitizer or digital oscilloscope (e.g., ≥ 250 MS/s, ≥ 12 -bit resolution).
- Radiation sources (e.g., a gamma source like ^{137}Cs for electron recoil calibration and a neutron source like Am-Be or ^{252}Cf for nuclear recoil calibration).
- Data Acquisition (DAQ) computer and software.

Procedure:

- **Setup:** Assemble the detector system as shown in the workflow diagram below. Ensure the NaI(Tl) crystal has a good optical coupling to the PMT.
- **Power On:** Turn on the HV power supply and set it to the manufacturer's recommended voltage for the PMT.
- **Signal Connection:** Connect the PMT output to the preamplifier, and the preamplifier output to the input of the fast digitizer.
- **Digitizer Settings:** Configure the digitizer to have a sampling rate high enough to accurately capture the pulse shape (e.g., 250 MHz or higher). Set the vertical resolution and range to avoid signal clipping while maximizing dynamic range.
- **Triggering:** Set a trigger threshold just above the electronic noise level to initiate data acquisition for each scintillation event.

- **Gamma Calibration:** Place the gamma source (e.g., ^{137}Cs) near the detector. Acquire a sufficient number of waveforms (e.g., >10,000 events) for calibration and to establish the electron recoil band.
- **Nuclear Recoil Calibration:** Replace the gamma source with the neutron source (e.g., ^{252}Cf). Acquire a sufficient number of waveforms to establish the nuclear recoil band.
- **Data Storage:** Save the acquired waveforms for each event for offline analysis.



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Caption: Experimental workflow for NaI(Tl) pulse shape discrimination.

Protocol 2: Data Analysis using Charge Integration

This protocol describes the steps to process the acquired waveforms and perform PSD.

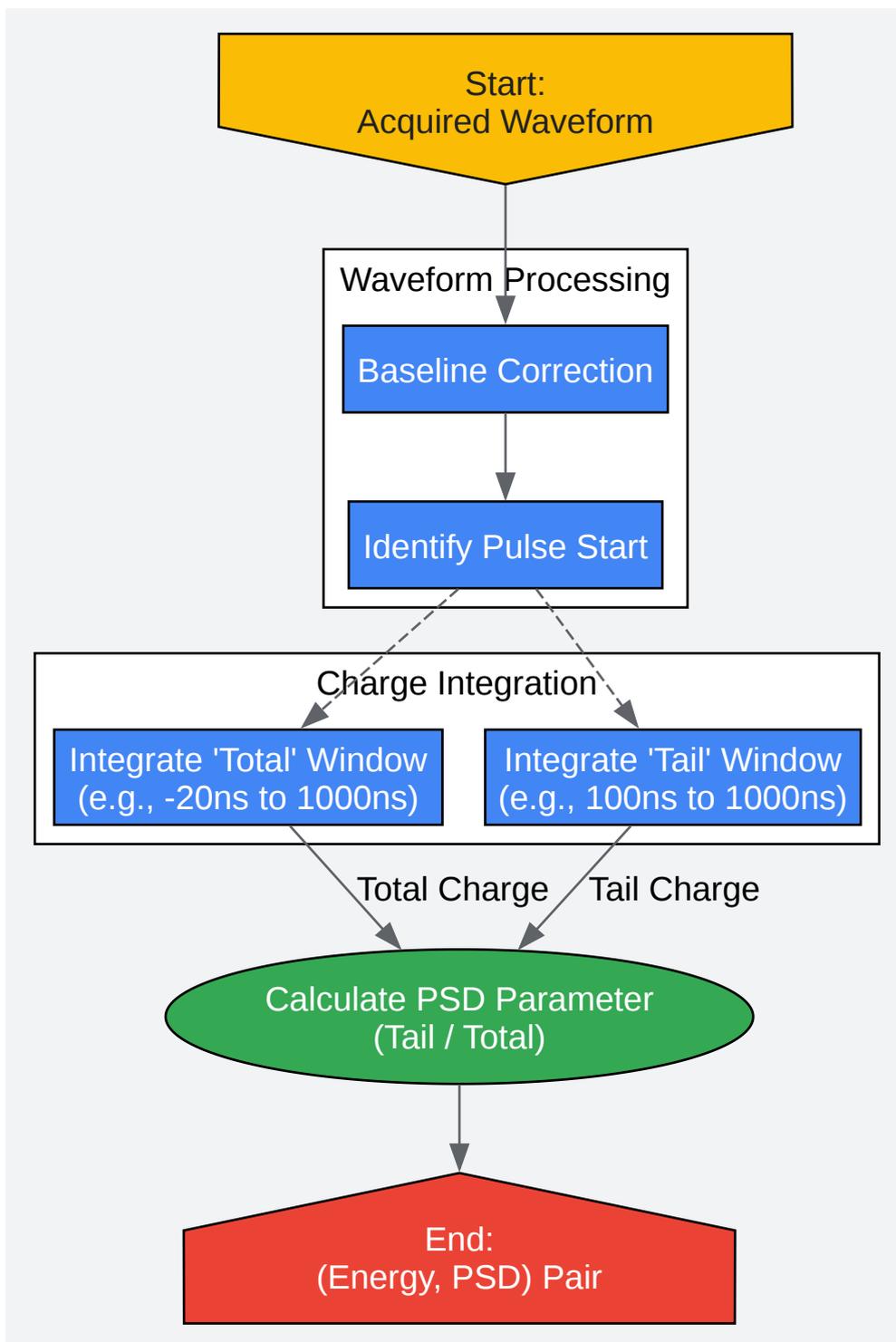
Software/Tools:

- Data analysis software (e.g., Python with NumPy/SciPy, MATLAB, ROOT).

Procedure:

- **Load Data:** Import the saved waveform data into your analysis environment.

- **Baseline Correction:** For each waveform, calculate the average baseline value from a pre-trigger region (before the pulse) and subtract it from the entire waveform.
- **Pulse Identification:** Identify the start time of each pulse (e.g., when the signal crosses a certain threshold above the noise).
- **Energy Calculation (Total Charge):** Define a "Total" integration window that starts just before the pulse and ends where the pulse has fully returned to the baseline (e.g., from -20 ns to 1000 ns relative to the pulse start). Integrate the area under the pulse within this window. This value is proportional to the total energy deposited.
- **Tail Charge Calculation:** Define a "Tail" integration window that starts after the initial peak of the pulse (e.g., from 100 ns to 1000 ns relative to the pulse start). Integrate the area under the pulse within this tail window.
- **Calculate PSD Parameter:** For each event, calculate the PSD parameter: $PSD = (\text{Tail Integral}) / (\text{Total Integral})$.
- **Generate PSD Plot:** Create a 2D histogram with the total energy on the x-axis and the calculated PSD parameter on the y-axis. You should observe two distinct bands corresponding to the gamma-ray (electron recoil) and neutron (nuclear recoil) events.
- **Calculate Figure of Merit (FOM):** a. Select a specific energy slice from the 2D histogram. b. Create a 1D histogram of the PSD parameter values within that slice. c. Fit two Gaussian functions to the two peaks in the 1D histogram. d. Extract the mean (peak position) and Full Width at Half Maximum (FWHM) for each Gaussian. e. Calculate the FOM using the formula provided in Table 2.



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Caption: Logical workflow of the Charge Integration PSD method.

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